

An In-depth Technical Guide to N-Isopropyl-2-methyl-6-nitroaniline

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Compound of Interest

Compound Name: *N-Isopropyl-2-methyl-6-nitroaniline*

CAS No.: 180207-82-3

Cat. No.: B2795478

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **N-Isopropyl-2-methyl-6-nitroaniline**, a substituted nitroaniline of interest in various chemical and pharmaceutical research domains. This document will cover its fundamental identifiers, key physicochemical properties, a plausible synthetic approach, and its safety profile, all grounded in available scientific data.

Core Identification: CAS Number and IUPAC Name

The unique identifier for **N-Isopropyl-2-methyl-6-nitroaniline** is its CAS (Chemical Abstracts Service) number, which is crucial for unambiguous identification in databases and regulatory documents.

- CAS Number: 180207-82-3^[1]
- IUPAC Name: **N-isopropyl-2-methyl-6-nitroaniline**^[1]

The IUPAC name clearly defines the molecular structure, indicating an aniline ring substituted with an isopropyl group on the amine nitrogen, a methyl group at position 2, and a nitro group at position 6.

Physicochemical Properties

Understanding the physicochemical properties of a compound is fundamental to its application in research and development, influencing everything from reaction conditions to formulation.

Property	Value	Source
Molecular Weight	194.23 g/mol	[1]
Purity (Typical)	95%	[1]

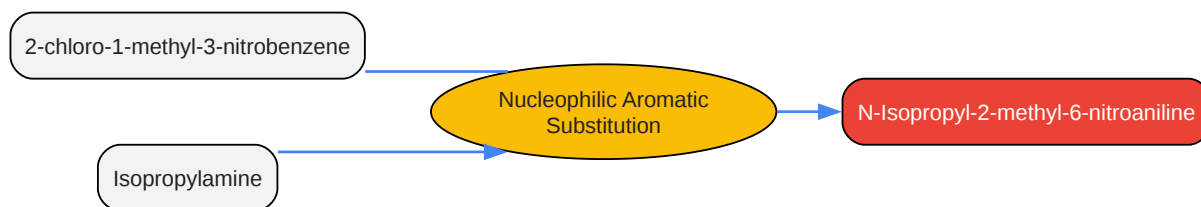
Further experimental data on properties such as melting point, boiling point, and solubility are not readily available in public literature, highlighting a gap in the comprehensive characterization of this specific molecule. Researchers are advised to determine these parameters experimentally for their specific applications.

Synthesis and Reaction Pathways

While a specific, detailed synthesis protocol for **N-Isopropyl-2-methyl-6-nitroaniline** is not extensively documented in readily accessible literature, a plausible synthetic route can be extrapolated from general organic chemistry principles and known reactions of similar compounds. A potential pathway involves the nucleophilic aromatic substitution of a suitable precursor.

Conceptual Synthetic Workflow

A logical approach would be the reaction of 2-chloro-1-methyl-3-nitrobenzene with isopropylamine. The electron-withdrawing effect of the nitro group would activate the ortho position to nucleophilic attack by the amine.



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Caption: Conceptual synthetic pathway for **N-Isopropyl-2-methyl-6-nitroaniline**.

Experimental Protocol Considerations:

- **Solvent Selection:** A polar aprotic solvent such as Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO) would be suitable to facilitate the reaction.
- **Base:** The presence of a non-nucleophilic base, such as potassium carbonate or triethylamine, would be necessary to neutralize the hydrochloric acid formed during the reaction.
- **Temperature:** The reaction would likely require heating to proceed at a reasonable rate. Optimization of the temperature would be necessary to balance reaction speed with potential side reactions.
- **Purification:** The final product would likely require purification, for which techniques such as column chromatography or recrystallization would be appropriate.

It is imperative for researchers to conduct thorough literature searches for analogous reactions to refine and optimize this conceptual pathway before undertaking any experimental work.

Applications and Research Interest

Nitroanilines, as a class of compounds, are widely utilized as intermediates in the synthesis of a diverse range of chemicals. Their applications span several industries:

- **Dyes and Pigments:** The chromophoric nitro group and the auxochromic amino group make nitroanilines valuable precursors in the dye industry.^[2]

- **Agrochemicals:** Many pesticides and herbicides are synthesized using nitroaniline derivatives as starting materials.[\[2\]](#)
- **Pharmaceuticals:** The nitroaniline moiety is present in some bioactive molecules and serves as a versatile building block in medicinal chemistry for the synthesis of more complex drug candidates.

The specific applications of **N-Isopropyl-2-methyl-6-nitroaniline** are not well-documented, suggesting it may be a niche research chemical or a novel intermediate. Its structure, featuring a combination of lipophilic (isopropyl, methyl) and polar (nitro, amino) groups, could be of interest in structure-activity relationship (SAR) studies for the development of new therapeutic agents or functional materials.

Safety and Handling

Due to the limited specific safety data for **N-Isopropyl-2-methyl-6-nitroaniline**, a cautious approach to handling is paramount. The safety profile of structurally related nitroanilines should be considered as a proxy.

General Hazards of Nitroanilines:

- **Toxicity:** Nitroanilines are generally considered toxic if swallowed, in contact with skin, or if inhaled.[\[3\]](#)[\[4\]](#)
- **Organ Damage:** Prolonged or repeated exposure may cause damage to organs, particularly the blood (methemoglobinemia).
- **Environmental Hazard:** Many nitroanilines are harmful to aquatic life with long-lasting effects.

Recommended Safety Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.
- **Ventilation:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

- **Handling:** Avoid direct contact with the skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and acids.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations.

First Aid Measures:

- **In case of skin contact:** Immediately wash with plenty of soap and water.
- **In case of eye contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- **If inhaled:** Move the person to fresh air and keep them comfortable for breathing.
- **If swallowed:** Immediately call a poison center or doctor.

Researchers must consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this compound.

Conclusion

N-Isopropyl-2-methyl-6-nitroaniline is a specialty chemical with potential applications as an intermediate in various fields of chemical synthesis. While its fundamental identifiers are established, a comprehensive public dataset on its physicochemical properties, a validated synthetic protocol, and specific applications remains to be fully developed. The information provided in this guide, based on available data and established chemical principles, serves as a foundational resource for researchers. As with any chemical, a strong emphasis on safety and adherence to good laboratory practices is essential when working with this compound.

References

- Google Patents. Process for n-methylating nitroanilines and compounds prepared thereby.
- CPACChem. Safety data sheet. [[Link](#)]

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